

The Thermal Fingerprint: A Technical Guide to Substituted Benzamides

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Compound of Interest

Compound Name: *2-Amino-N,N-diethyl-3-methylbenzamide*

CAS No.: 926250-76-2

Cat. No.: B3009091

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Executive Summary

In drug development and materials science, the benzamide scaffold () is ubiquitous, serving as the pharmacophore for antipsychotics (e.g., Sulpiride), antiemetics (e.g., Metoclopramide), and histone deacetylase (HDAC) inhibitors.

This guide moves beyond simple data tabulation. It explores the thermodynamic causality governing why specific substitutions drastically alter melting points (MP) and boiling points (BP). For the researcher, understanding these phase transitions is not merely about purity identification—it is about predicting solubility, bioavailability, and solid-state stability (polymorphism).

Part 1: The Physicochemical Landscape

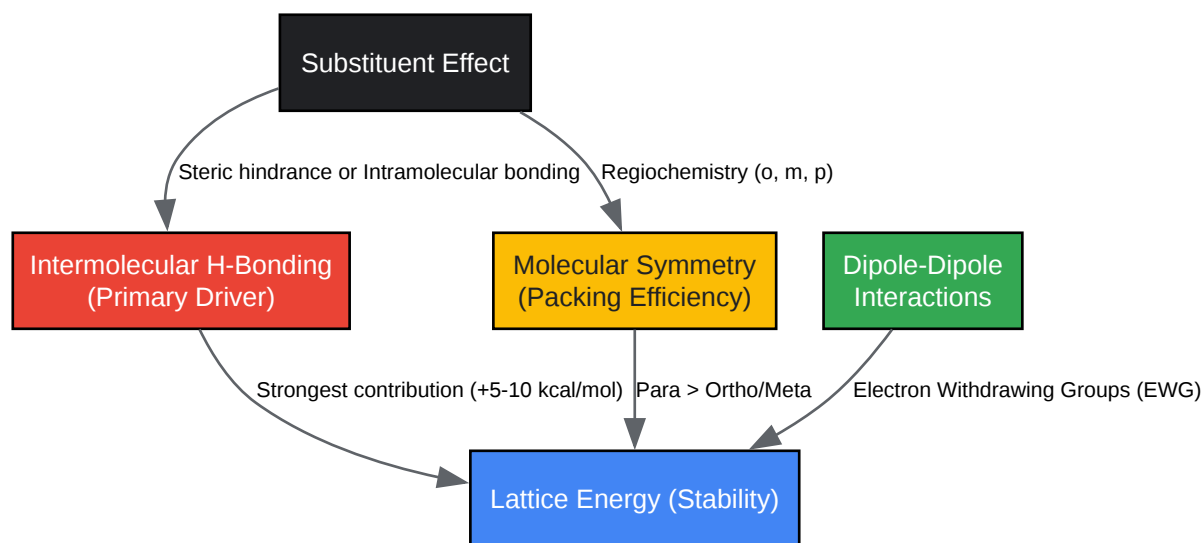
To interpret the data, one must first understand the molecular architecture. Benzamides are "sticky" molecules. Their high melting points relative to their molecular weight are driven by a robust network of intermolecular hydrogen bonds.

The Lattice Energy Hierarchy

The primary amide group (

) acts as both a double donor and a double acceptor of hydrogen bonds, typically forming centrosymmetric dimers (the

graph set motif).



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Figure 1: The hierarchy of forces dictating the thermal properties of benzamides. Note that H-bonding is the dominant vector.

Part 2: Data Repository

The following data aggregates experimentally validated values. Note the distinct "Symmetry Effect" where para-substituted isomers consistently exhibit higher melting points than their ortho or meta counterparts due to more efficient crystal packing.

Table 1: Melting & Boiling Points of Monosubstituted Benzamides

Compound Name	Structure	Substituent	MP (°C) [1,2]	BP (°C) [3]*	Key Insight
Benzamide		-H	125 - 128	290	Reference standard. Forms strong dimers.
2-Chlorobenzamide		-Cl (Ortho)	140 - 144	~310 (dec)	Steric twist reduces planarity.
4-Chlorobenzamide		-Cl (Para)	176 - 180	~320 (dec)	Symmetry Effect: Packs better than 2-Cl.
2-Hydroxybenzamide		-OH (Ortho)	140 - 142	-	Intramolecular H-bond (Salicylamide) competes with lattice forces.
4-Hydroxybenzamide		-OH (Para)	160 - 164	-	No internal H-bond; extensive intermolecular network raises MP.
4-Nitrobenzamide		-NO2 (Para)	198 - 201	-	Strong dipole + Symmetry = Very high lattice energy.

N-Methylbenzamide	N-Alkyl	76 - 78	306	H-Bond Loss: Loss of one NH donor drastically drops MP.
N,N-Dimethylbenzamide	N,N-Dialkyl	40 - 43	272	Loss of ALL donors. Low MP solid/oil.

*Note on Boiling Points: Most solid benzamides decompose before boiling at standard atmospheric pressure (760 mmHg). BP values listed are often theoretical extrapolations or measured under high vacuum.

Part 3: Structure-Property Relationships (SAR)

As a scientist, you must look for the "Why" behind the numbers.

The Ortho-Effect & Intramolecular Bonding

Compare 2-Hydroxybenzamide (Salicylamide) with 4-Hydroxybenzamide.

- 2-OH: The hydroxyl proton forms an intramolecular hydrogen bond with the amide carbonyl oxygen. This "locks" the molecule, reducing its ability to network with neighbors.
- 4-OH: The hydroxyl is exposed, acting as an additional "hook" to grab neighboring molecules.
- Result: The 4-isomer has a significantly higher melting point (~162°C) compared to the 2-isomer (~140°C) due to this networking capability [4].

The N-Substitution Drop

Observing N-Methylbenzamide (MP ~78°C) vs. Benzamide (MP ~127°C) reveals the critical role of the amide protons. Replacing a Hydrogen with a Methyl group removes a donor site (

). The lattice energy collapses, lowering the melting point by nearly 50°C. This is a vital consideration when designing drugs for oral bioavailability—lower MP often correlates with

higher solubility but lower stability.

Part 4: Experimental Protocols (Self-Validating Systems)

In a pharmaceutical context, simple capillary melting points are insufficient for polymorph screening. Differential Scanning Calorimetry (DSC) is the gold standard.

Protocol: Thermal Analysis via DSC

Objective: Determine Onset Melting Point (

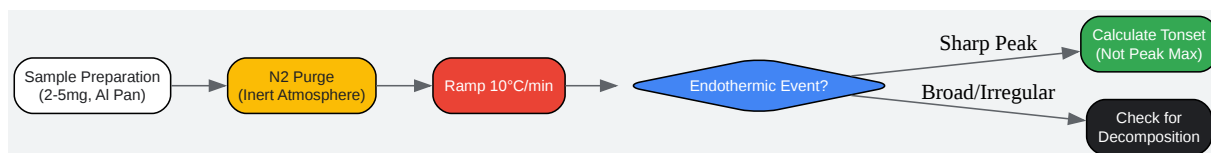
) and Enthalpy of Fusion (

).

Equipment: Heat Flux DSC (e.g., TA Instruments or Mettler Toledo). Standard: Indium (MP 156.6°C) for temperature and enthalpy calibration.

Step-by-Step Workflow:

- Sample Prep: Weigh 2–5 mg of dried benzamide derivative into a Tzero aluminum pan.
- Crimping: Hermetically seal (or pinhole lid if volatile evolution is expected).
- Equilibration: Equilibrate at 25°C.
- Ramp: Heat at 10°C/min to 250°C under Nitrogen purge (50 mL/min).
- Validation:
 - Self-Check 1: Is the baseline flat? (Curvature indicates instrument contamination).
 - Self-Check 2: Is the peak sharp? (Broad peaks >3°C width indicate impurity or "melting with decomposition").



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Figure 2: Logic flow for DSC analysis. Note: Pharma standards use

(extrapolated onset), not the peak maximum, as the official melting point.

Part 5: References

- NIST Chemistry WebBook. Benzamide Phase Change Data. [1][2] National Institute of Standards and Technology. [3][4] [\[Link\]](#)
- PubChem. Benzamide Compound Summary. National Library of Medicine. [\[Link\]](#)
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